

In Vitro Profile of VER-00158411: A Technical Overview

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Compound of Interest

Compound Name: VER-00158411

Cat. No.: B15584118

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Introduction

VER-00158411 has been identified as a potent and selective inhibitor of the serine/threonine kinase Mps1 (TTK), a critical component of the spindle assembly checkpoint (SAC). The SAC is a crucial cellular mechanism that ensures the fidelity of chromosome segregation during mitosis. Dysregulation of Mps1 is implicated in various cancers, making it an attractive target for therapeutic intervention. This document provides a comprehensive overview of the in vitro studies conducted to characterize the activity and mechanism of action of **VER-00158411**.

Quantitative Analysis of In Vitro Activity

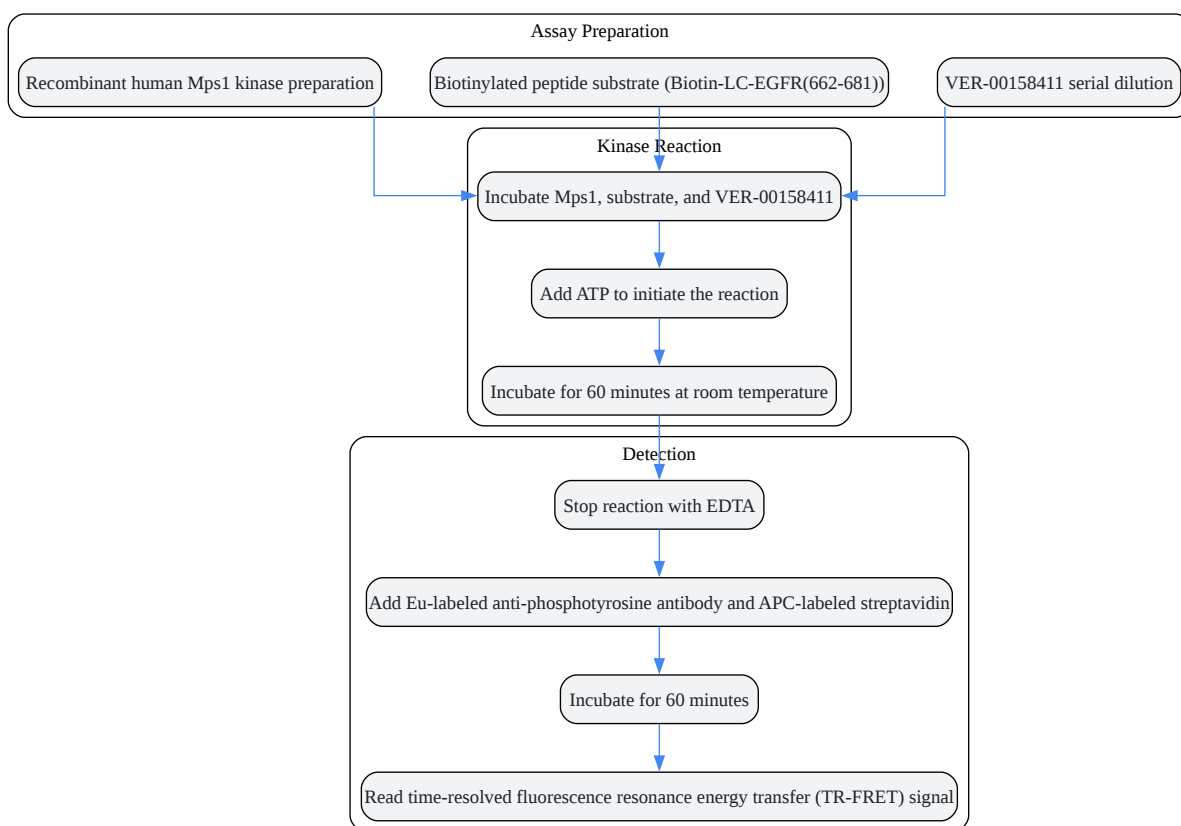
The inhibitory potential of **VER-00158411** against Mps1 and its selectivity over other kinases have been quantified through various in vitro assays. The following table summarizes the key quantitative data.

Assay Type	Target	Parameter	Value	Reference
Kinase Assay	Mps1 (TTK)	IC50	0.6 nM	[1]
Kinase Assay	Plk1	IC50	>10,000 nM	[1]
Kinase Assay	Aurora A	IC50	>10,000 nM	[1]
Kinase Assay	Aurora B	IC50	>10,000 nM	[1]
Cell-Based Assay	A549 lung cancer cells	EC50 (SAC override)	28 nM	[1]
Cell-Based Assay	U2OS osteosarcoma cells	EC50 (apoptosis)	30 nM	[1]

Experimental Protocols

Mps1 Kinase Inhibition Assay

A detailed protocol for determining the in vitro inhibitory activity of **VER-00158411** against Mps1 kinase is outlined below.

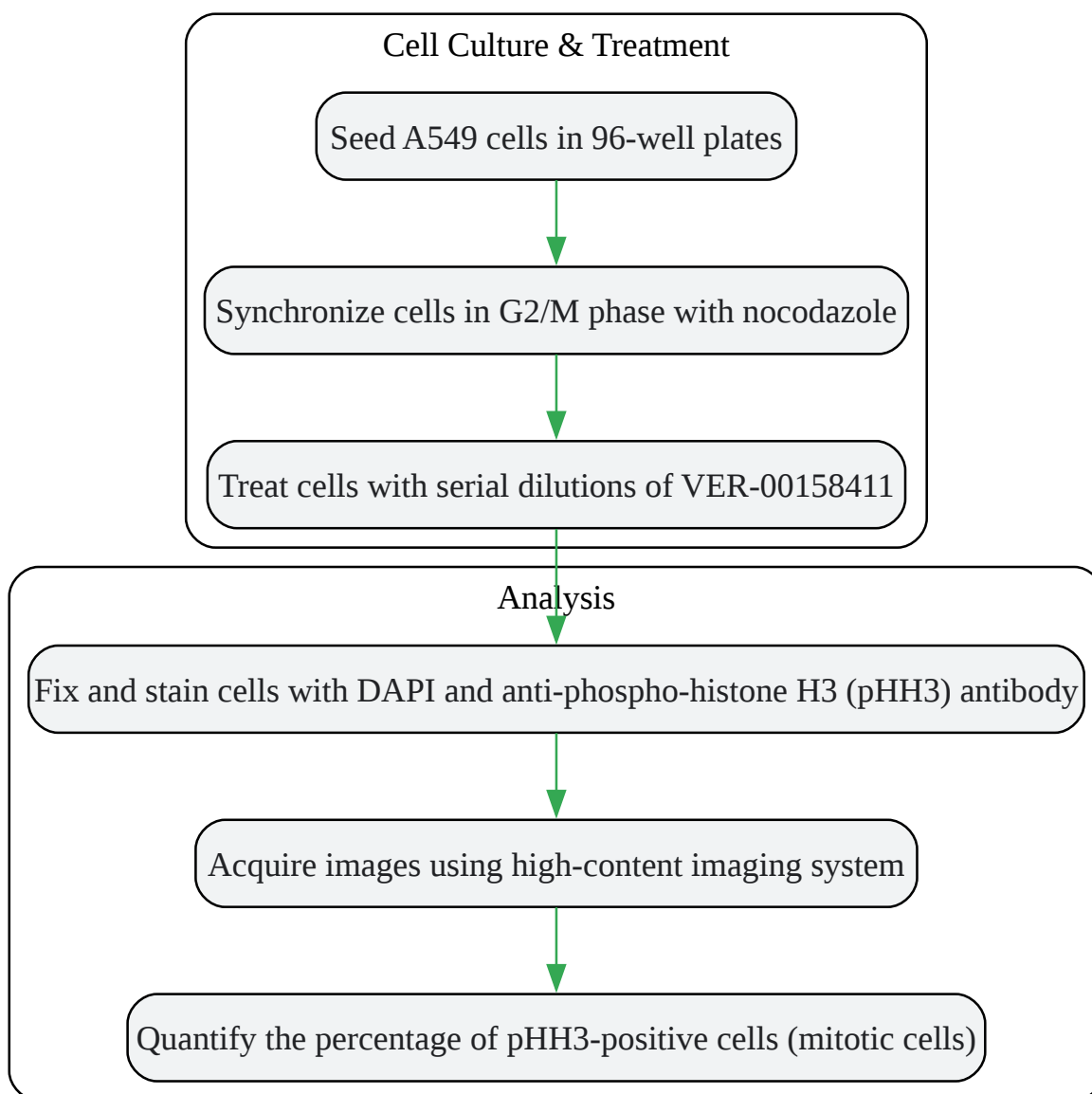


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Caption: Workflow for the Mps1 Kinase Inhibition Assay.

Spindle Assembly Checkpoint (SAC) Override Assay

This cell-based assay measures the ability of **VER-00158411** to override the SAC, leading to premature mitotic exit.

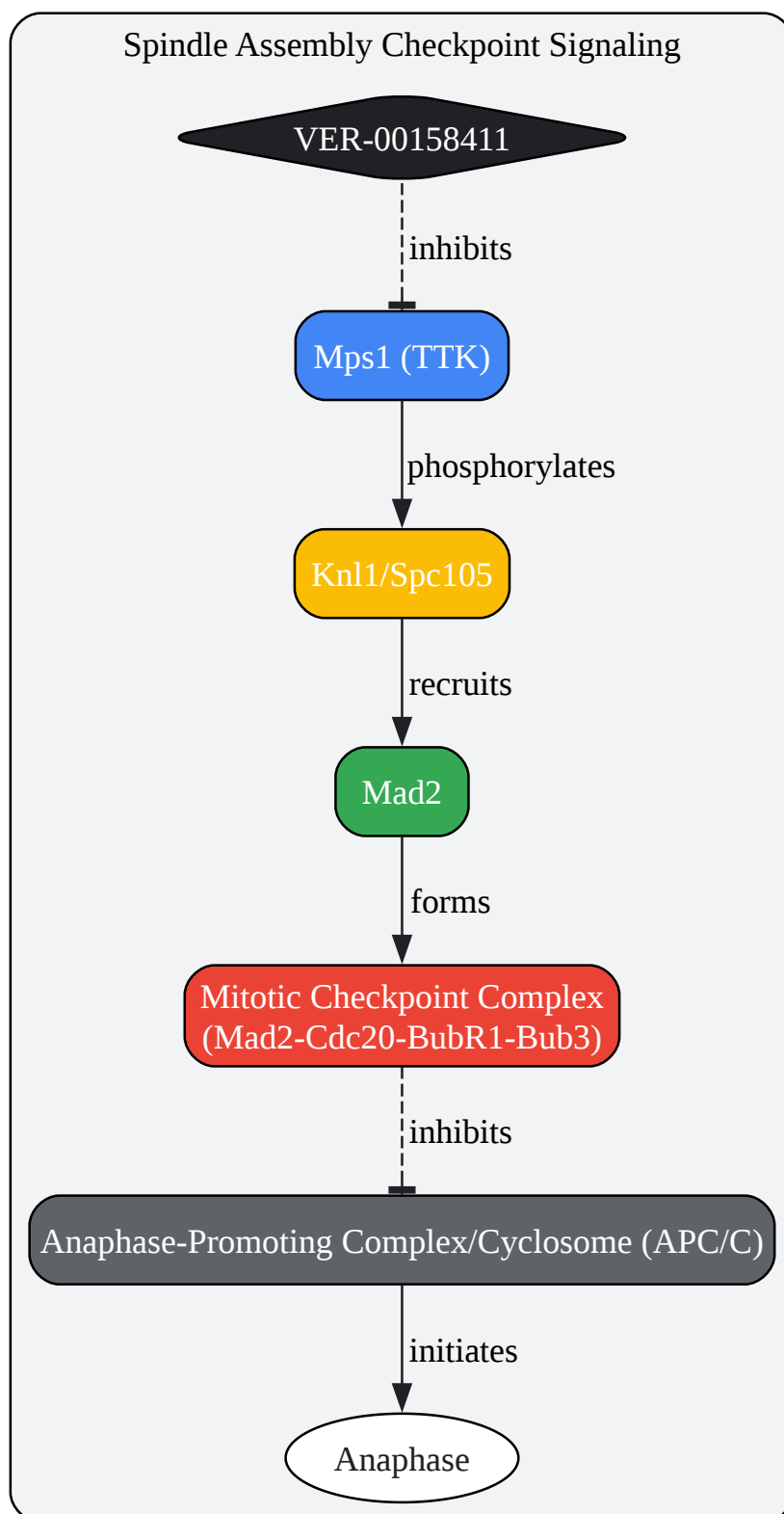


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Caption: Experimental workflow for the SAC Override Assay.

Signaling Pathway

VER-00158411 exerts its effect by inhibiting the kinase activity of Mps1, a key regulator of the spindle assembly checkpoint. This inhibition disrupts the signaling cascade that prevents anaphase onset until all chromosomes are correctly attached to the mitotic spindle.



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Caption: **VER-00158411** inhibits Mps1, disrupting the SAC signaling pathway.

Conclusion

The in vitro data for **VER-00158411** demonstrate its high potency and selectivity for Mps1 kinase. Its ability to effectively override the spindle assembly checkpoint in cancer cell lines at nanomolar concentrations highlights its potential as a promising anti-cancer agent. The detailed experimental protocols provided herein serve as a valuable resource for researchers in the field of oncology and drug discovery. Further in vivo studies are warranted to translate these promising in vitro findings into clinical applications.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
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